

DDP-38003 trihydrochloride storage and handling best practices

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Compound of Interest

Compound Name: DDP-38003 trihydrochloride

Cat. No.: B10800145

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DDP-38003 Trihydrochloride: Technical Support Center

This technical support center provides essential information for researchers, scientists, and drug development professionals on the proper storage, handling, and use of **DDP-38003 trihydrochloride**.

Frequently Asked Questions (FAQs)

What is **DDP-38003 trihydrochloride**?

DDP-38003 trihydrochloride is a novel and orally available inhibitor of histone lysine-specific demethylase 1A (KDM1A/LSD1), with an IC₅₀ of 84 nM.^{[1][2][3][4]} It has demonstrated anti-cancer properties in preclinical models.^{[2][3]}

What is the mechanism of action?

DDP-38003 trihydrochloride functions by inhibiting the enzymatic activity of KDM1A/LSD1.^{[1][2][3][4]} This enzyme plays a crucial role in epigenetic regulation by demethylating specific lysine residues on histones, thereby influencing gene expression. Inhibition of KDM1A/LSD1 can lead to the re-expression of tumor suppressor genes and induce differentiation in cancer cells.

What are the primary research applications for this compound?

Given its mechanism of action, **DDP-38003 trihydrochloride** is primarily used in cancer research, particularly in studies involving hematological malignancies like leukemia, where KDM1A/LSD1 is a validated therapeutic target.^{[2][3]} It is also a valuable tool for studying the broader role of epigenetics in disease.

What are the recommended safety precautions when handling **DDP-38003 trihydrochloride**?

As with any chemical compound, standard laboratory safety practices should be followed. This includes wearing appropriate personal protective equipment (PPE) such as a lab coat, safety glasses, and gloves. Work should be conducted in a well-ventilated area or a fume hood. For detailed safety information, refer to the product's Safety Data Sheet (SDS).

Storage and Stability

Proper storage of **DDP-38003 trihydrochloride** is critical to maintain its integrity and activity.

Form	Storage Condition	Duration	Special Instructions
Solid (Powder)	4°C	Short-term	Store under a nitrogen atmosphere. ^{[1][3]}
-20°C	Up to 3 years	For long-term storage. ^[4]	
In Solvent	-80°C	6 months to 1 year	Aliquot to avoid repeated freeze-thaw cycles. ^{[1][3][4][5]}
-20°C	1 month	Store under nitrogen and away from moisture. ^{[1][3][5]}	

Solution Preparation Protocols

General Guidelines:

- To prevent degradation, it is recommended to prepare solutions fresh for each experiment.^[3]

- If preparing a stock solution, it is crucial to aliquot it into single-use vials to minimize freeze-thaw cycles.[\[3\]](#)[\[5\]](#)
- For aqueous stock solutions, sterile filtration through a 0.22 μm filter is advised before use.[\[3\]](#)
- Sonication may be necessary to fully dissolve the compound.[\[1\]](#)[\[3\]](#)[\[4\]](#)

In Vitro Stock Solution (e.g., 10 mM in DMSO):

- Weighing: Accurately weigh the desired amount of **DDP-38003 trihydrochloride** powder. The molecular weight is 459.84 g/mol .[\[1\]](#)
- Solvent Addition: Add the appropriate volume of high-purity, anhydrous DMSO. Note that hygroscopic DMSO can negatively impact solubility, so using a fresh, unopened bottle is recommended.[\[3\]](#)[\[5\]](#)
- Dissolution: Vortex and, if necessary, sonicate the solution until all the solid has dissolved.
- Storage: Store the stock solution in aliquots at -80°C for up to 6 months or -20°C for up to 1 month.[\[1\]](#)[\[3\]](#)[\[5\]](#)

In Vivo Formulation (Example):

For oral administration in mouse models, a common formulation involves a multi-component solvent system.

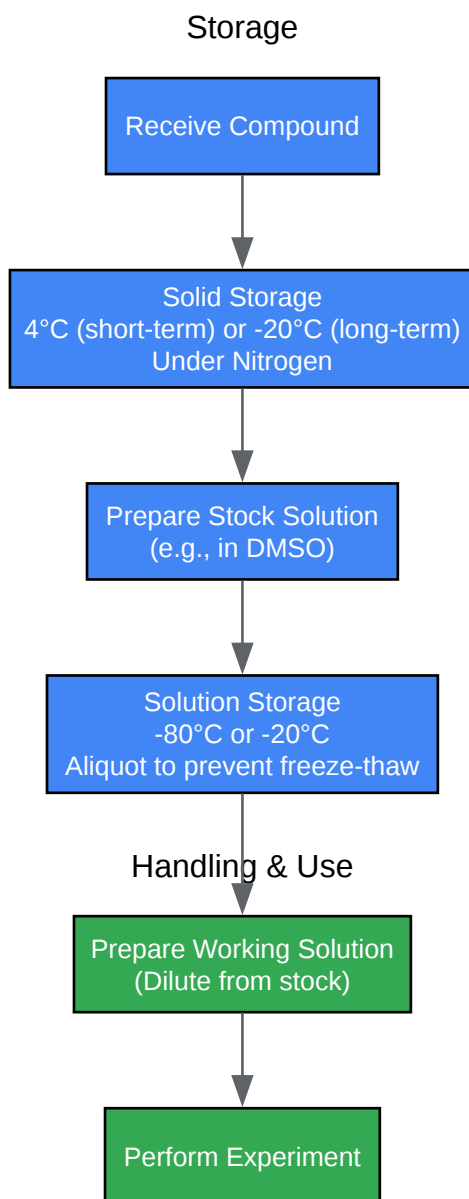
- Initial Dissolution: Dissolve **DDP-38003 trihydrochloride** in 10% DMSO.
- Vehicle Addition: Sequentially add the following components, ensuring complete mixing after each addition: 40% PEG300, 5% Tween-80, and 45% saline.[\[1\]](#)
- Final Concentration: Adjust the final volume with saline to achieve the desired drug concentration for dosing.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty Dissolving Compound	<ul style="list-style-type: none">- Insufficient solvent-- Inappropriate solvent-- Compound has precipitated out of solution	<ul style="list-style-type: none">- Increase the solvent volume.-- Use sonication to aid dissolution.[1][3][4]- For DMSO stocks, ensure the use of fresh, anhydrous DMSO.[3][5]- Gently warm the solution.
Inconsistent Experimental Results	<ul style="list-style-type: none">- Compound degradation due to improper storage-- Multiple freeze-thaw cycles of stock solution-- Inaccurate concentration of the working solution	<ul style="list-style-type: none">- Always store the solid and stock solutions at the recommended temperatures and conditions.[1][2][3][4][5]- Prepare single-use aliquots of your stock solution.[3][5]- Prepare fresh working solutions for each experiment from a properly stored stock.
Precipitation in Aqueous Buffer	<ul style="list-style-type: none">- Low solubility of the compound in the final buffer	<ul style="list-style-type: none">- Decrease the final concentration of the compound.-- Increase the percentage of co-solvent (e.g., DMSO) in the final solution, if tolerated by the experimental system.

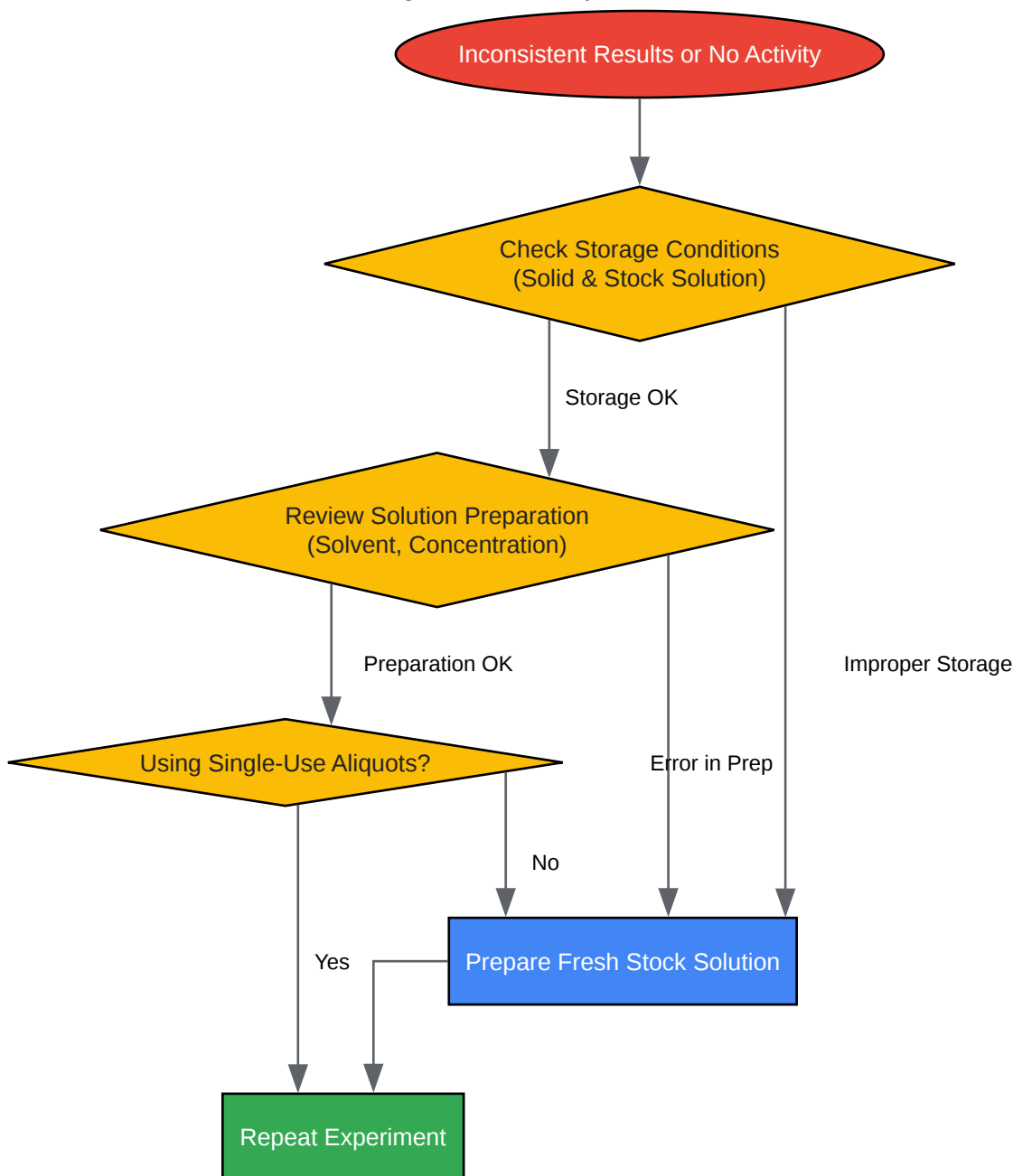
Visual Workflows

DDP-38003 Trihydrochloride Storage & Handling Workflow

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Caption: Workflow for proper storage and handling of **DDP-38003 trihydrochloride**.

Troubleshooting Common Experimental Issues



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Caption: A logical workflow for troubleshooting experimental issues.

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